

Application Notes and Protocols for SQ 11,447

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Compound of Interest

Compound Name: SQ 11,447
CAS No.: 33406-68-7
Cat. No.: B1218931

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For Researchers, Scientists, and Drug Development Professionals

Introduction

SQ 11,447 is a chemical compound identified by the CAS number 33406-68-7. Its systematic IUPAC name is 1-[2-[3-(dimethylamino)propylsulfanyl]phenyl]-3-methylurea. This document provides essential information regarding the recommended solvents for **SQ 11,447**, along with protocols for its handling and use in a research setting.

Chemical Properties

A summary of the key chemical properties of **SQ 11,447** is presented in the table below. This information has been compiled from publicly available chemical databases.

Property	Value	Source
CAS Number	33406-68-7	PubChem
IUPAC Name	1-[2-[3-(dimethylamino)propylsulfanyl]phenyl]-3-methylurea	PubChem
Molecular Formula	C ₁₃ H ₂₁ N ₃ OS	PubChem
Molecular Weight	267.39 g/mol	PubChem

Recommended Solvent and Solubility

Based on available data from chemical suppliers, **SQ 11,447** can be stored in a solvent. While specific quantitative solubility data is not readily available in public literature, information from suppliers suggests its solubility in various organic solvents.

Recommended Solvents:

At present, specific solubility values for **SQ 11,447** in common laboratory solvents have not been published in peer-reviewed literature or public datasheets. However, based on the chemical structure, which includes both polar (urea, amino) and non-polar (phenyl, alkyl chain) moieties, it is anticipated to be soluble in a range of polar organic solvents.

General Recommendations for Solubility Testing:

For researchers, it is recommended to perform small-scale solubility tests to determine the optimal solvent for a specific application. The following solvents are suggested as a starting point for these tests:

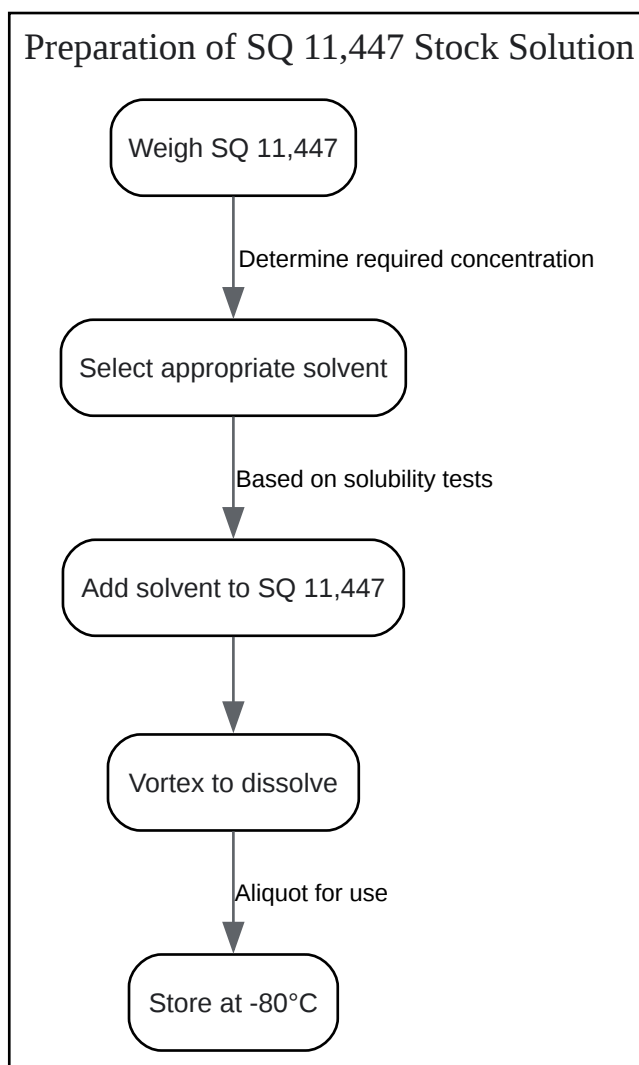
- Dimethyl Sulfoxide (DMSO)
- Ethanol
- Methanol
- N,N-Dimethylformamide (DMF)

Protocol for Determining Solubility:

- Weigh a small, precise amount of **SQ 11,447** (e.g., 1 mg) into a clean vial.
- Add a small, measured volume of the test solvent (e.g., 100 μ L).
- Vortex the mixture for 30 seconds.
- Visually inspect for dissolution.
- If the compound has not fully dissolved, incrementally add more solvent and repeat the vortexing and inspection steps until the compound is fully dissolved.
- Record the total volume of solvent required to dissolve the compound to calculate the approximate solubility.

Experimental Workflow for Handling and Preparation of Stock Solutions

The following workflow outlines the general procedure for handling and preparing stock solutions of **SQ 11,447**.



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Figure 1. Workflow for preparing a stock solution of **SQ 11,447**.

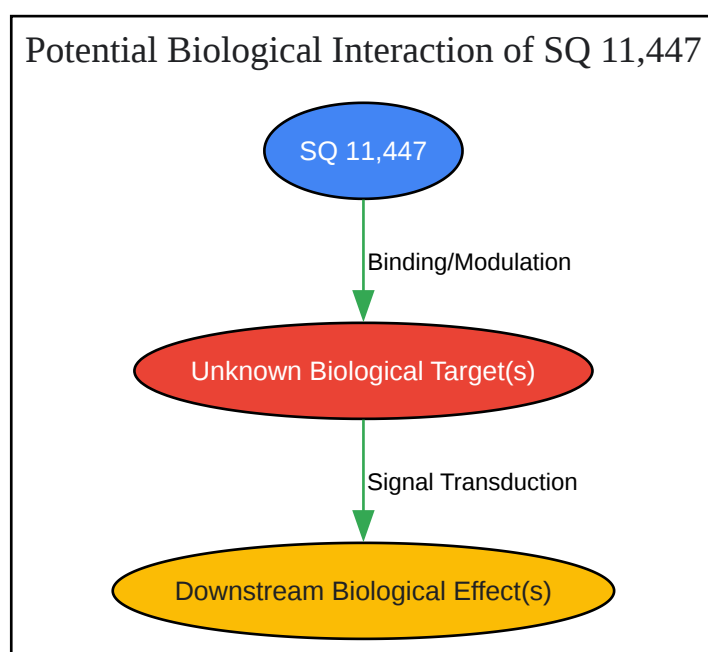
Protocol for Preparation of a 10 mM Stock Solution in DMSO:

- Pre-weighing: Allow the vial of **SQ 11,447** to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh out 2.67 mg of **SQ 11,447** powder.
- Dissolution: Add 1 mL of anhydrous DMSO to the vial containing the weighed **SQ 11,447**.

- **Mixing:** Cap the vial and vortex thoroughly until the solid is completely dissolved. Gentle warming in a water bath (37°C) may be used to aid dissolution if necessary.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term stability. A supplier datasheet indicates that in solvent, **SQ 11,447** is stable for at least one year when stored at -80°C.

Signaling Pathway and Biological Activity

Information regarding the specific biological activity and signaling pathways associated with **SQ 11,447** is not extensively documented in publicly available scientific literature. Researchers investigating this compound should consider its structural similarity to other molecules with known biological targets. The presence of a urea group and a substituted phenyl ring are common pharmacophores in various classes of biologically active molecules.



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Figure 2. A generalized diagram illustrating the potential interaction of **SQ 11,447** with a biological target.

Disclaimer: The information provided in these application notes is for research purposes only and is not intended for human or therapeutic use. Researchers should conduct their own validation studies to confirm the suitability of the recommended solvents and protocols for their specific experimental needs. Always adhere to standard laboratory safety practices when handling chemical compounds.

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